

A Technical Guide to the Safe Handling of 2-Methylmorpholin-3-one

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Compound of Interest

Compound Name: 2-Methylmorpholin-3-one

Cat. No.: B1642805

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Introduction

2-Methylmorpholin-3-one (CAS No. 13882-80-9) is a heterocyclic building block increasingly utilized as an intermediate in organic synthesis, particularly within pharmaceutical manufacturing.^[1] Its unique structure is valuable for developing complex active pharmaceutical ingredients (APIs). As with any novel or specialized reagent, a thorough understanding of its safety profile and handling requirements is paramount for protecting researchers and ensuring experimental integrity. This guide provides a comprehensive framework for the safe handling, storage, and emergency management of **2-Methylmorpholin-3-one**, grounded in established chemical safety principles and data from structurally related compounds.

Section 1: Compound Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of a robust safety assessment.

Table 1: Compound Identification

Identifier	Value	Source
Chemical Name	2-Methylmorpholin-3-one	[2]
IUPAC Name	2-methylmorpholin-3-one	[2]
CAS Number	13882-80-9	[1][2]
Molecular Formula	C ₅ H ₉ NO ₂	[1][2]
Molecular Weight	115.13 g/mol	[1][2]

| Synonyms | 2-METHYL-3-MORPHOLINONE, 2-Methyl-1,4-oxazinan-3-one [[2] |

Table 2: Physicochemical Properties

Property	Value	Source
Physical State	Solid	[3]
Appearance	White to yellow solid	[3]
Melting Point	56 °C	[3]
Boiling Point	~291 °C (Predicted)	[3]

| Solubility | No data available; handle as sparingly soluble in water unless verified. | |

Section 2: Hazard Identification and Toxicological Profile

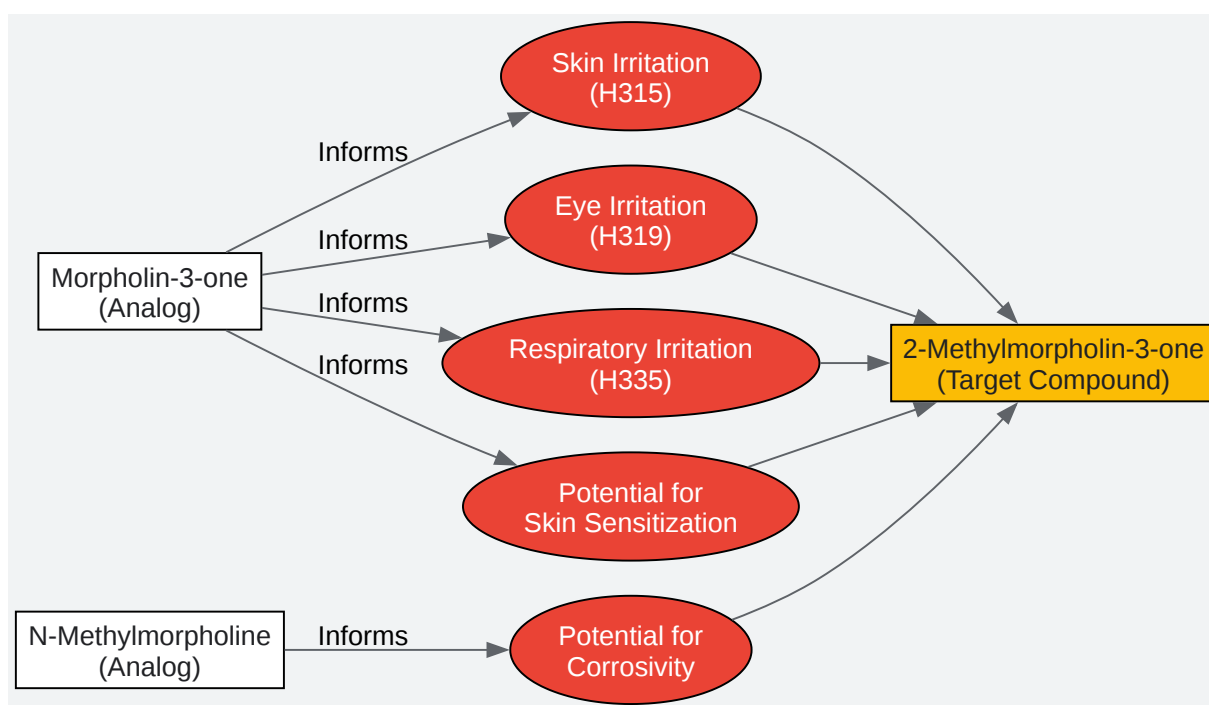
Comprehensive toxicological data for **2-Methylmorpholin-3-one** is not widely published. Therefore, a conservative risk assessment is essential, informed by available supplier data and the known hazards of structurally analogous compounds.

Known Hazard Statements: A supplier has classified this compound with the following hazard statements:

- H302: Harmful if swallowed.[3]

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Causality and Field Insights: The Analog Approach In the absence of exhaustive data, experienced chemists adopt an analog approach. The hazards associated with similar molecules, such as Morpholin-3-one and N-Methylmorpholine, provide critical insight into the potential risks. For instance, Morpholin-3-one is also classified as a skin, eye, and respiratory irritant, and may cause allergic skin reactions[4]. N-Methylmorpholine is known to be corrosive, causing severe skin burns and eye damage[5]. This suggests that **2-Methylmorpholin-3-one** must be handled with precautions sufficient to mitigate severe irritation and potential corrosive effects.

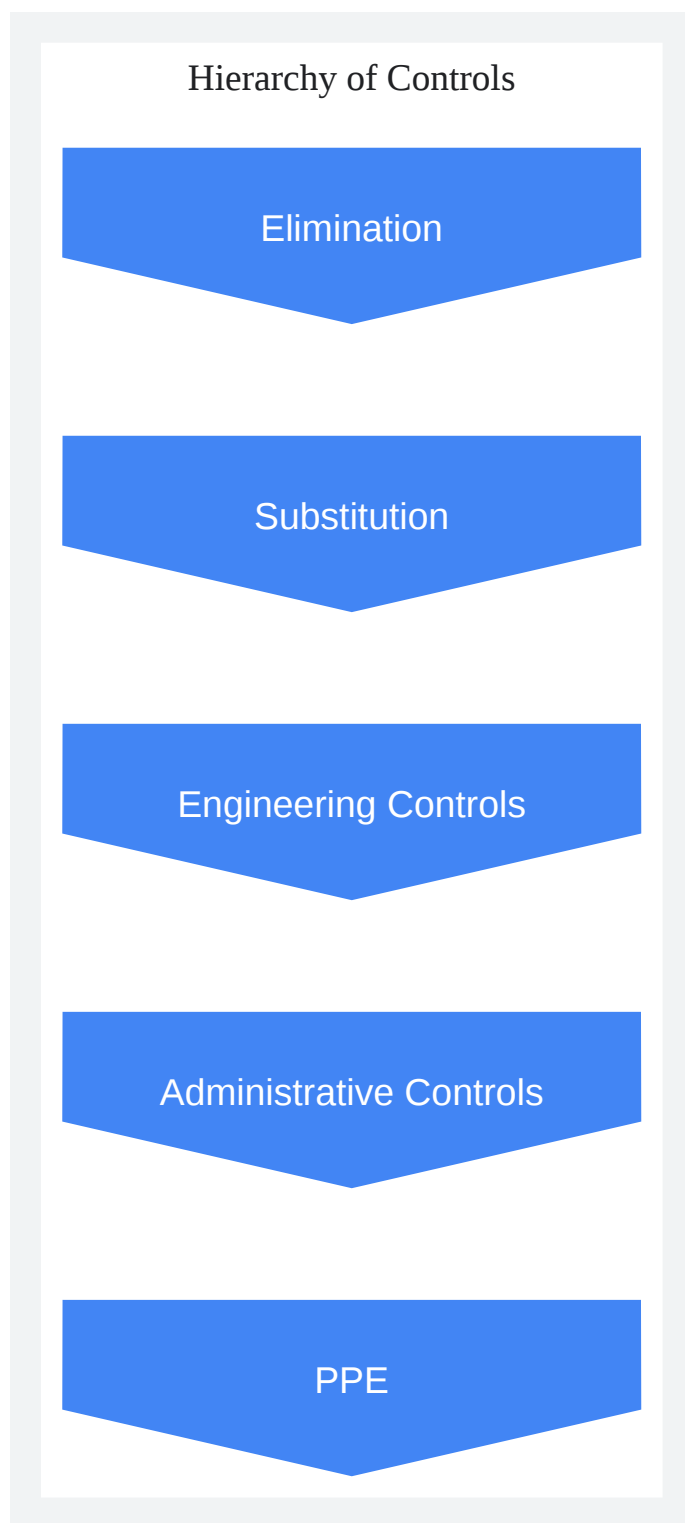


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Caption: Hazard profile inferred from structural analogs.

Section 3: The Hierarchy of Controls for Safe Handling

The most effective safety programs rely on the "Hierarchy of Controls," a framework that prioritizes the most reliable methods of risk reduction. Personal Protective Equipment (PPE) is the final line of defense, not the first.



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Caption: The Hierarchy of Controls prioritizes safety measures.

3.1 Engineering Controls (Primary Barrier) The most critical step is to physically separate the researcher from the hazard.

- **Chemical Fume Hood:** All manipulations of **2-Methylmorpholin-3-one**, including weighing, transfers, and solution preparation, must be conducted inside a certified chemical fume hood.^{[5][6]} This is non-negotiable and protects against inhalation of airborne particulates or vapors.
- **Ventilation:** The laboratory must have adequate general ventilation.
- **Emergency Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.^[7]

3.2 Administrative Controls (Procedural Safety) These are the work practices and procedures that reduce exposure risk.

- **Standard Operating Procedures (SOPs):** Develop and follow detailed SOPs for all experiments involving this compound.
- **Training:** Ensure all personnel are trained on the specific hazards and handling procedures outlined in this guide and the Safety Data Sheet (SDS).
- **Restricted Access:** Limit access to areas where the compound is being used or stored.

3.3 Personal Protective Equipment (PPE) (Final Barrier) PPE must be worn at all times when handling the compound, even within a fume hood.

Table 3: Recommended PPE for Handling **2-Methylmorpholin-3-one**

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage/Transport	Safety glasses with side shields	Nitrile gloves	Lab coat	Not required if container is sealed
Weighing Solid	Tight-fitting safety goggles[7]	Nitrile gloves	Lab coat	Use within a chemical fume hood
Solution Prep/Transfer	Safety goggles and face shield[8]	Nitrile gloves (consider double-gloving)	Chemical-resistant apron over lab coat	Use within a chemical fume hood

| Reaction Workup | Safety goggles and face shield | Nitrile gloves | Chemical-resistant apron over lab coat | Use within a chemical fume hood |

Section 4: Standard Operating Protocols

Adherence to validated protocols is a self-validating system of trustworthiness, minimizing deviation and risk.

4.1 Protocol for Weighing and Preparing Solutions

- Preparation: Don all required PPE (safety goggles, face shield, lab coat, nitrile gloves). Ensure the chemical fume hood sash is at the appropriate height.
- Staging: Place an analytical balance, weigh paper/boat, spatula, and receiving flask inside the fume hood.
- Tare: Place the weigh boat on the balance and tare to zero.
- Transfer: Carefully transfer the required amount of solid **2-Methylmorpholin-3-one** from the stock bottle to the weigh boat. Avoid creating dust. If any material spills, clean it immediately following the accidental release protocol (Section 5.2).

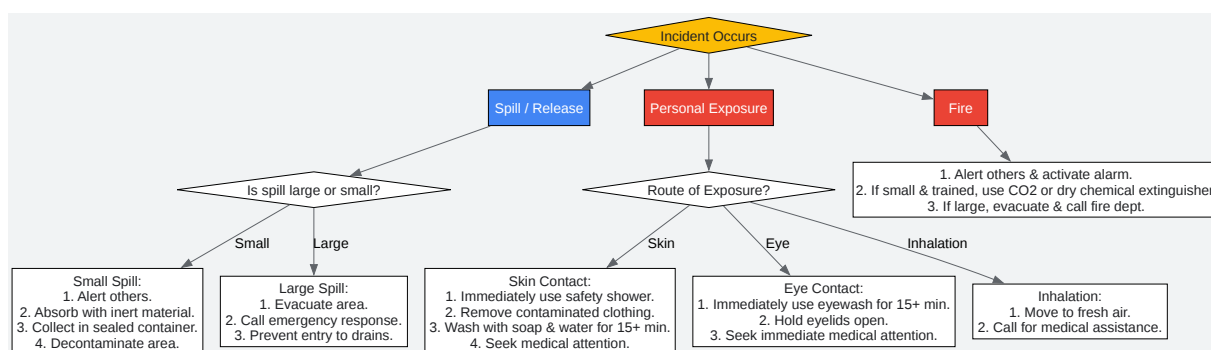
- **Dissolution:** Carefully add the solid to the receiving flask containing the desired solvent. Swirl gently to dissolve.
- **Cleanup:** Dispose of the used weigh boat and any contaminated wipes in a designated solid hazardous waste container.

4.2 Protocol for Handling and Storage

- **Storage Conditions:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.^{[4][5]} For long-term stability and to minimize degradation, storage in a refrigerator (2-8°C) under an inert atmosphere is recommended.^[3]
- **Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong bases.^[7]
- **Labeling:** Ensure all containers are clearly labeled with the full chemical name, CAS number, and appropriate hazard warnings.

Section 5: Emergency Procedures

Immediate and correct response during an emergency can significantly mitigate harm.



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Caption: Decision flowchart for emergency response.

5.1 First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7] Get medical attention if irritation develops or persists.
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

5.2 Accidental Release Measures

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Control Ignition: Remove all sources of ignition.
- Contain: Wearing full PPE, cover the spill with a dry, inert absorbent material such as sand, vermiculite, or earth.
- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, sealed container for disposal.[\[4\]](#)[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.

5.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Specific Hazards: Thermal decomposition can produce hazardous combustion products, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[6\]](#)[\[7\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[\[7\]](#)[\[9\]](#)[\[11\]](#)

Section 6: Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material and its container must be disposed of as hazardous waste.

- Regulatory Compliance: Do not empty into drains.[12] Disposal must be in accordance with all applicable local, regional, and national hazardous waste regulations.[7]
- Consult Experts: Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream classification and disposal procedures.

Conclusion

While **2-Methylmorpholin-3-one** is a valuable synthetic intermediate, its handling demands a rigorous and informed approach to safety. By understanding its known and potential hazards, implementing the hierarchy of controls, adhering to established protocols, and preparing for emergencies, researchers can work with this compound confidently and safely. The principles outlined in this guide are designed to create a self-validating system of safety that protects both the scientist and the integrity of their research.

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